

Preparing Stock Solutions of (R,R)-CPI-1612: An Application Note and Protocol

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Compound of Interest

Compound Name: (R,R)-CPI-1612

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(R,R)-CPI-1612 is the inactive isomer of CPI-1612, a potent and orally active inhibitor of the EP300/CBP histone acetyltransferase (HAT) family.^{[1][2][3]} As such, **(R,R)-CPI-1612** serves as a crucial negative control in experiments designed to investigate the biological effects of EP300/CBP HAT inhibition by CPI-1612.^{[1][2]} Proper preparation of stock solutions is critical for ensuring the accuracy and reproducibility of experimental results. This document provides detailed protocols for the preparation of **(R,R)-CPI-1612** stock solutions for both in vitro and in vivo applications.

Data Presentation: Quantitative Summary

For ease of reference, the following table summarizes the key quantitative data for preparing **(R,R)-CPI-1612** stock solutions.

Parameter	Value	Solvent/Vehicle	Notes	Source
Molecular Weight	450.53 g/mol	-	-	[4]
Solubility (in vitro)	130 mg/mL	DMSO (ultrasonic)	Use of fresh, low-moisture DMSO is recommended as hygroscopic DMSO can negatively impact solubility.[3][5]	[2]
Solubility (in vitro)	100 mg/mL	DMSO (ultrasonic)	-	[4]
Solubility (in vitro)	90 mg/mL	DMSO	Moisture-absorbing DMSO reduces solubility.	[5]
Solubility (in vitro)	90 mg/mL	Ethanol	-	[5]
Solubility (in vivo)	≥ 3.25 mg/mL	10% DMSO in Corn oil	This yields a clear solution.	[1]
Storage of Powder	-20°C for 3 years, 4°C for 2 years	-	Store in a dry, dark place.	[6]
Storage of Stock Solution	-80°C for up to 6 months, -20°C for up to 1 month	DMSO	Aliquot to avoid repeated freeze-thaw cycles.	[1][3]

Experimental Protocols

Protocol 1: Preparation of High-Concentration DMSO Stock Solution for In Vitro Use

This protocol describes the preparation of a high-concentration stock solution of **(R,R)-CPI-1612** in dimethyl sulfoxide (DMSO), suitable for dilution into cell culture media for in vitro assays.

Materials:

- **(R,R)-CPI-1612** powder
- Anhydrous/low-moisture Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath

Procedure:

- Equilibrate the **(R,R)-CPI-1612** powder to room temperature before opening the vial to prevent condensation.
- Weigh the desired amount of **(R,R)-CPI-1612** powder using a calibrated analytical balance.
- Add the appropriate volume of fresh, anhydrous DMSO to achieve the desired concentration (e.g., for a 10 mM stock solution, add the appropriate volume based on the molecular weight of 450.53 g/mol).
- Vortex the solution vigorously for 1-2 minutes to aid dissolution.
- If the compound is not fully dissolved, place the vial in an ultrasonic bath for 5-10 minutes. Intermittently vortex the solution during this time.
- Once the solution is clear and all solid has dissolved, it is ready for use or storage.
- For storage, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.

- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).^{[1][3]}

Protocol 2: Preparation of Formulation for In Vivo Administration

This protocol details the preparation of a **(R,R)-CPI-1612** formulation suitable for oral administration in animal models. This method utilizes a DMSO and corn oil vehicle to achieve a clear solution.

Materials:

- High-concentration **(R,R)-CPI-1612** DMSO stock solution (prepared as in Protocol 1)
- Corn oil
- Sterile tubes
- Vortex mixer

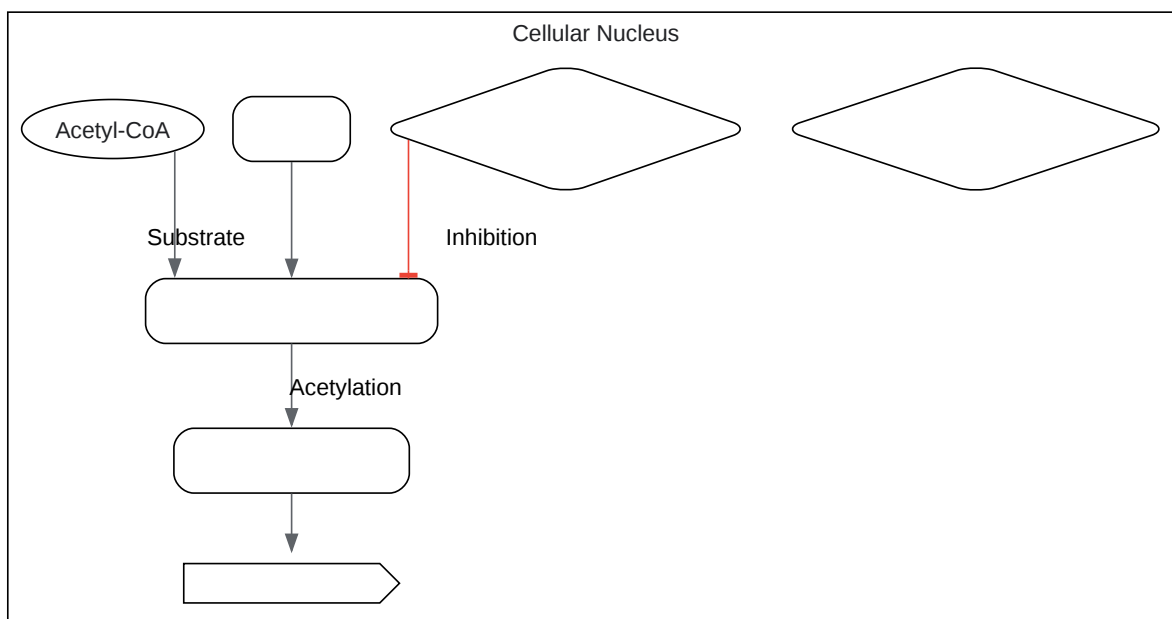
Procedure:

- Prepare a high-concentration stock solution of **(R,R)-CPI-1612** in DMSO (e.g., 32.5 mg/mL) as described in Protocol 1.
- In a sterile tube, add the required volume of the DMSO stock solution.
- Add the appropriate volume of corn oil to the DMSO stock. For a final solution with 10% DMSO, add 9 volumes of corn oil for every 1 volume of DMSO stock.
- Vortex the mixture thoroughly until a clear, homogeneous solution is formed.
- This formulation should be prepared fresh before each use.

Mandatory Visualizations

Signaling Pathway: Inhibition of Histone Acetylation by CPI-1612

The active isomer, CPI-1612, inhibits the histone acetyltransferase (HAT) activity of EP300 and CBP.[7] This prevents the transfer of acetyl groups from acetyl-CoA to lysine residues on histone tails, a key mechanism in transcriptional activation. **(R,R)-CPI-1612** is used as a control to demonstrate that the observed effects are due to the specific inhibition of this pathway.

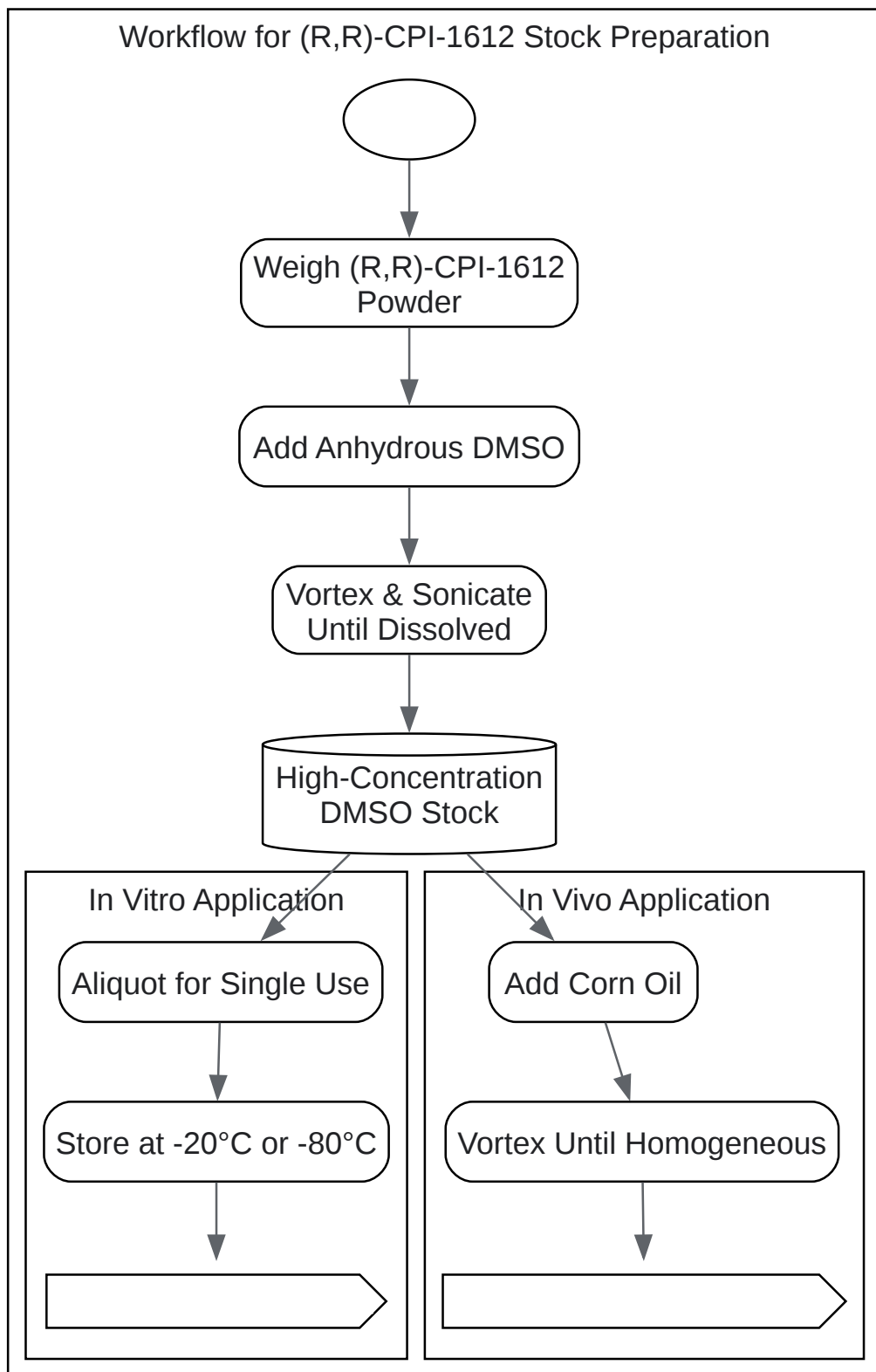


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Caption: EP300/CBP HAT inhibition pathway.

Experimental Workflow: Stock Solution Preparation

The following diagram outlines the logical flow for preparing **(R,R)-CPI-1612** stock solutions for both in vitro and in vivo use.



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Caption: Workflow for preparing **(R,R)-CPI-1612** solutions.

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